

# Application Notes and Protocols for Neriifolin-Induced Apoptosis Detection using TUNEL Assay

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Neriifolin**, a cardiac glycoside, has demonstrated significant anti-cancer properties by inducing apoptosis, or programmed cell death, in various cancer cell lines.[1][2] A critical method for quantifying this apoptotic effect is the Terminal deoxynucleotidyl transferase dUTP Nick End Labeling (TUNEL) assay. This assay identifies DNA fragmentation, a hallmark of late-stage apoptosis, by enzymatically labeling the free 3'-hydroxyl ends of DNA fragments.[3] These application notes provide a comprehensive guide to utilizing the TUNEL assay for the detection and quantification of apoptosis induced by **neriifolin**.

### Signaling Pathways in Neriifolin-Induced Apoptosis

**Neriifolin** triggers apoptosis through the activation of specific signaling cascades. In human hepatocellular carcinoma HepG2 cells, **neriifolin** has been shown to induce the activation of caspase-3, -8, and -9, and to up-regulate the expression of Fas and FasL proteins, suggesting the involvement of both the intrinsic (mitochondrial) and extrinsic (death receptor) pathways.[2] The extrinsic pathway is initiated by the binding of FasL to its receptor Fas, leading to the activation of caspase-8. The intrinsic pathway involves the mitochondria and leads to the activation of caspase-9. Both pathways converge on the activation of the executioner caspase-

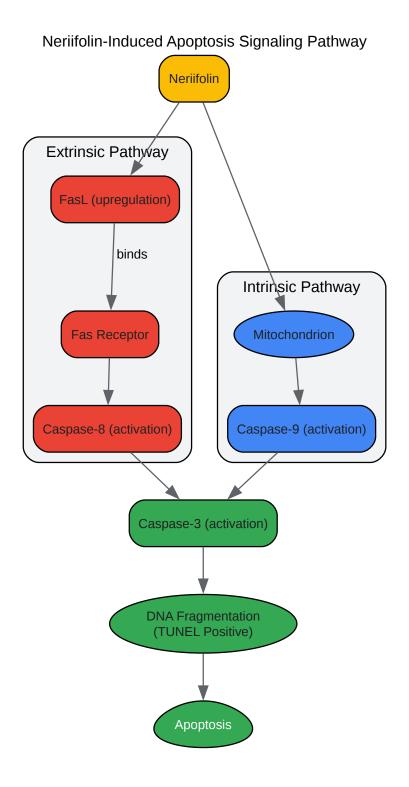






3, which then cleaves various cellular substrates, ultimately leading to DNA fragmentation and cell death.







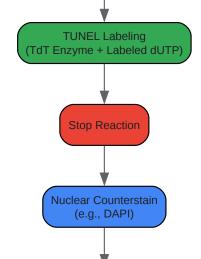
# Start: Seed Adherent Cells Treat with Neriifolin

(24-48 hours)

Fixation (4% Paraformaldehyde)

# Permeabilization (0.25% Triton X-100)

Equilibration TdT Reaction Buffer)



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### References

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- 2. Neriifolin from seeds of Cerbera manghas L. induces cell cycle arrest and apoptosis in human hepatocellular carcinoma HepG2 cells PubMed [pubmed.ncbi.nlm.nih.gov]
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